

# Application Notes and Protocols for Rauvotetraphylline C Analytical Standard

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Rauvotetraphylline C

Cat. No.: B15592087

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## For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Rauvotetraphylline C** is a complex indole alkaloid isolated from the plant species *Rauwolfia tetraphylla*.<sup>[1][2]</sup> Alkaloids from the *Rauwolfia* genus are known for a wide range of pharmacological activities, including anti-inflammatory, anti-hypertensive, and anti-cancer effects.<sup>[2]</sup> The development of a well-characterized analytical standard for **Rauvotetraphylline C** is a critical prerequisite for robust quality control, pharmacokinetic studies, and further investigation into its biological activities.

This document provides detailed protocols for the preparation, purification, and characterization of a **Rauvotetraphylline C** analytical standard. The methodologies described herein are designed to ensure the identity, purity, and concentration of the standard, making it suitable for use in a variety of research and drug development applications.

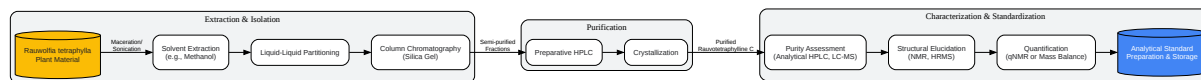
### Chemical Properties of Rauvotetraphylline C

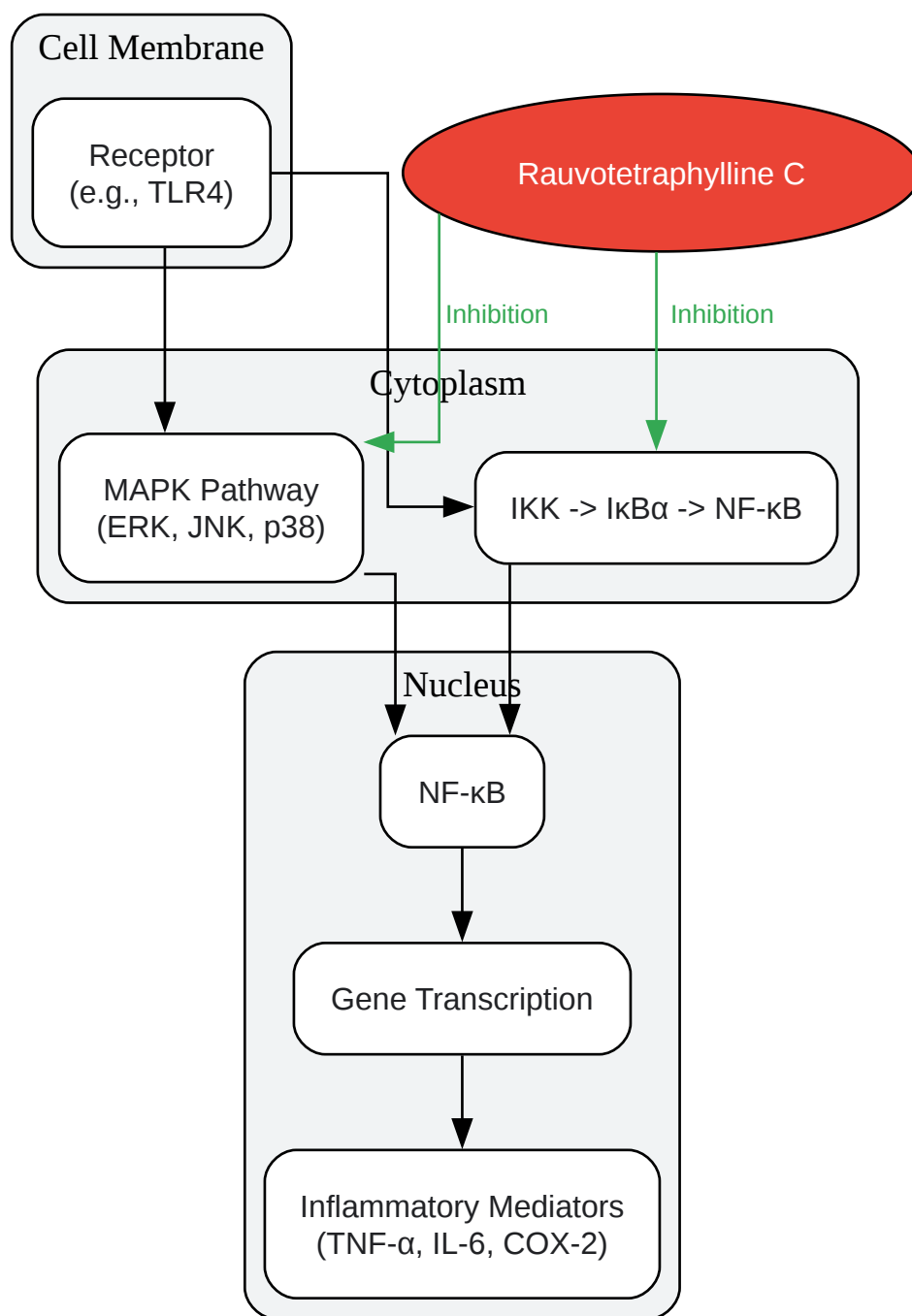
Property	Value
Molecular Formula	C28H34N2O7
Molecular Weight	510.58 g/mol <a href="#">[1]</a>
CAS Number	1422506-51-1 <a href="#">[1]</a>
Appearance	White to off-white solid
Solubility	Low water solubility. Soluble in organic solvents such as methanol, ethanol, DMSO, and chloroform.

## Experimental Protocols

### 1. Preparation of **Rauvotetraphylline C** Analytical Standard

This protocol outlines the general workflow for preparing a **Rauvotetraphylline C** analytical standard from a semi-purified plant extract.





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## References

- 1. Rauvotetraphylline C | Alkaloids | 1422506-51-1 | Invivochem [invivochem.com]
- 2. researchgate.net [researchgate.net]
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Email: [info@benchchem.com](mailto:info@benchchem.com)